"Reactivity profile of 4-Chloro-3,5-difluoropyridine hydrochloride"

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Compound of Interest

Compound Name:	*4-Chloro-3,5-difluoropyridine hydrochloride*
CAS No.:	*2102409-72-1*
Cat. No.:	*B1460560*

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An In-Depth Technical Guide to the Reactivity Profile of **4-Chloro-3,5-difluoropyridine Hydrochloride**

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Abstract

4-Chloro-3,5-difluoropyridine hydrochloride is a pivotal heterocyclic building block in modern synthetic chemistry, particularly within pharmaceutical and agrochemical research. Its unique electronic architecture, characterized by a pyridine core flanked by two fluorine atoms and a strategically positioned chlorine, imparts a distinct and highly valuable reactivity profile. This guide provides an in-depth exploration of the molecule's chemical behavior, focusing on the causality behind its reactivity. We will dissect its susceptibility to nucleophilic aromatic substitution (SNA_r) and its versatility in palladium-catalyzed cross-coupling reactions, offering both mechanistic insights and field-proven experimental protocols for its practical application.

Molecular Structure and Electronic Landscape

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The reactivity of 4-Chloro-3,5-difluoropyridine is fundamentally governed by the interplay of its substituents and the inherent electronic nature of the pyridine ring.

- Inductive and Resonance Effects: The two fluorine atoms at the C3 and C5 positions exert powerful electron-withdrawing inductive effects. Coupled with the electron-withdrawing nature of the pyridine nitrogen, the ring becomes significantly electron-deficient (π-deficient). This deficiency is most pronounced at the C2, C4, and C6 positions.

- Activation of the C4 Position: The chlorine atom at the C4 position serves as an excellent leaving group. Its displacement is highly favored because the cumulative electron-withdrawing effects of the meta-positioned fluorine atoms and the ring nitrogen effectively stabilize the negatively charged intermediate formed during nucleophilic attack.[1] This intermediate, known as a Meisenheimer complex, is a key feature of the Nucleophilic Aromatic Substitution (SNA_r) mechanism.[1]

- Role of the Hydrochloride Salt: The compound is supplied as a hydrochloride salt, meaning the basic pyridine nitrogen is protonated. This positive charge on the nitrogen atom further amplifies the electron deficiency of the entire aromatic system, making the C4 carbon even more electrophilic and susceptible to attack by nucleophiles.

Primary Reactivity Class: Nucleophilic Aromatic Substitution (SNA_r)

The most prominent reaction pathway for 4-Chloro-3,5-difluoropyridine is the SNA_r reaction at the C4 position. The reaction proceeds via a two-step addition-elimination mechanism. A nucleophile first adds to the electron-deficient C4 carbon, breaking the aromaticity and forming a resonance-stabilized anionic intermediate (Meisenheimer complex). Subsequently, the chloride ion is eliminated, restoring the aromaticity and yielding the substituted product.[1][2]

Figure 1: General mechanism of Nucleophilic Aromatic Substitution (SNA_r) at the C4 position.

This pathway is highly efficient for a variety of nucleophiles, making it a cornerstone for introducing diverse functional groups.

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Nucleophile Type	Example Nucleophile	Typical Base	Solvent	Product Type
O-Nucleophiles	Alcohols (ROH), Phenols (ArOH)	NaH, K_2CO_3, Cs_2CO_3	THF, DMF, Dioxane	Aryl Ethers
N-Nucleophiles	Primary/Secondary Amines (R_2NH)	K_2CO_3, Et_3N, DIPEA	NMP, DMSO, EtOH	Substituted Aminopyridines
S-Nucleophiles	Thiols (RSH)	NaH, K_2CO_3	DMF, THF	Thioethers

Secondary Reactivity Class: Palladium-Catalyzed Cross-Coupling

Beyond SNA_r, the C4-Cl bond serves as a versatile handle for palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-nitrogen bonds, which are fundamental transformations in drug discovery.

A. Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction is a powerful method for forming C-C bonds by coupling the aryl chloride with an organoboron species, such as a boronic acid or a boronic ester.[3][4] This reaction is prized for its functional group tolerance and the commercial availability of a vast array of boronic acids.

- Causality of Component Choice:
  - Catalyst: A palladium(0) source is required. Often, a stable Pd(II) precatalyst like $Pd(OAc)_2$ or $PdCl_2(dppf)$ is used, which is reduced in situ. The choice of phosphine ligand is critical; bulky, electron-rich ligands like XPhos or SPhos facilitate the oxidative addition step, which can be challenging for aryl chlorides.[5]
  - Base: A base such as K_2CO_3, K_3PO_4, or Cs_2CO_3 is essential for the transmetalation step, where the organic group is transferred from boron to palladium.[6][7]

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- Solvent: A mixture of an organic solvent (e.g., dioxane, toluene, DMF) and water is commonly used to dissolve both the organic and inorganic reagents.

B. Buchwald-Hartwig Amination

As an alternative to direct SNA_r, the Buchwald-Hartwig amination offers a complementary method for C-N bond formation.[8][9] This reaction is particularly useful for coupling less nucleophilic amines or when SNA_r conditions are not suitable.

- Causality of Component Choice:
  - Catalyst System: This reaction requires a specific combination of a palladium precursor and a bulky, electron-rich phosphine ligand (e.g., BINAP, XPhos, RuPhos).[10][11] These ligands promote the reductive elimination step, which forms the C-N bond and regenerates the catalyst.[10]
  - Base: A strong, non-nucleophilic base like sodium tert-butoxide (NaOtBu) or potassium phosphate (K_3PO_4) is typically required to deprotonate the amine, making it a more effective nucleophile in the catalytic cycle.[9]

C. Sonogashira Coupling

To introduce alkyne moieties, the Sonogashira coupling is the premier choice. It couples the aryl chloride with a terminal alkyne to form a C(sp^2)-C(sp) bond.[12]

- Causality of Component Choice:
  - Dual Catalyst System: The reaction uniquely employs a palladium catalyst to facilitate the main cross-coupling cycle and a copper(I) salt (typically CuI) as a co-catalyst.[13] The copper salt reacts with the terminal alkyne to form a copper(I) acetylide, which is the key intermediate for the transmetalation step with the palladium complex.[14][15]
  - Base: An amine base, such as triethylamine (Et_3N) or diisopropylamine (DIPA), is used both as a solvent and to neutralize the HX generated during the reaction.[16]

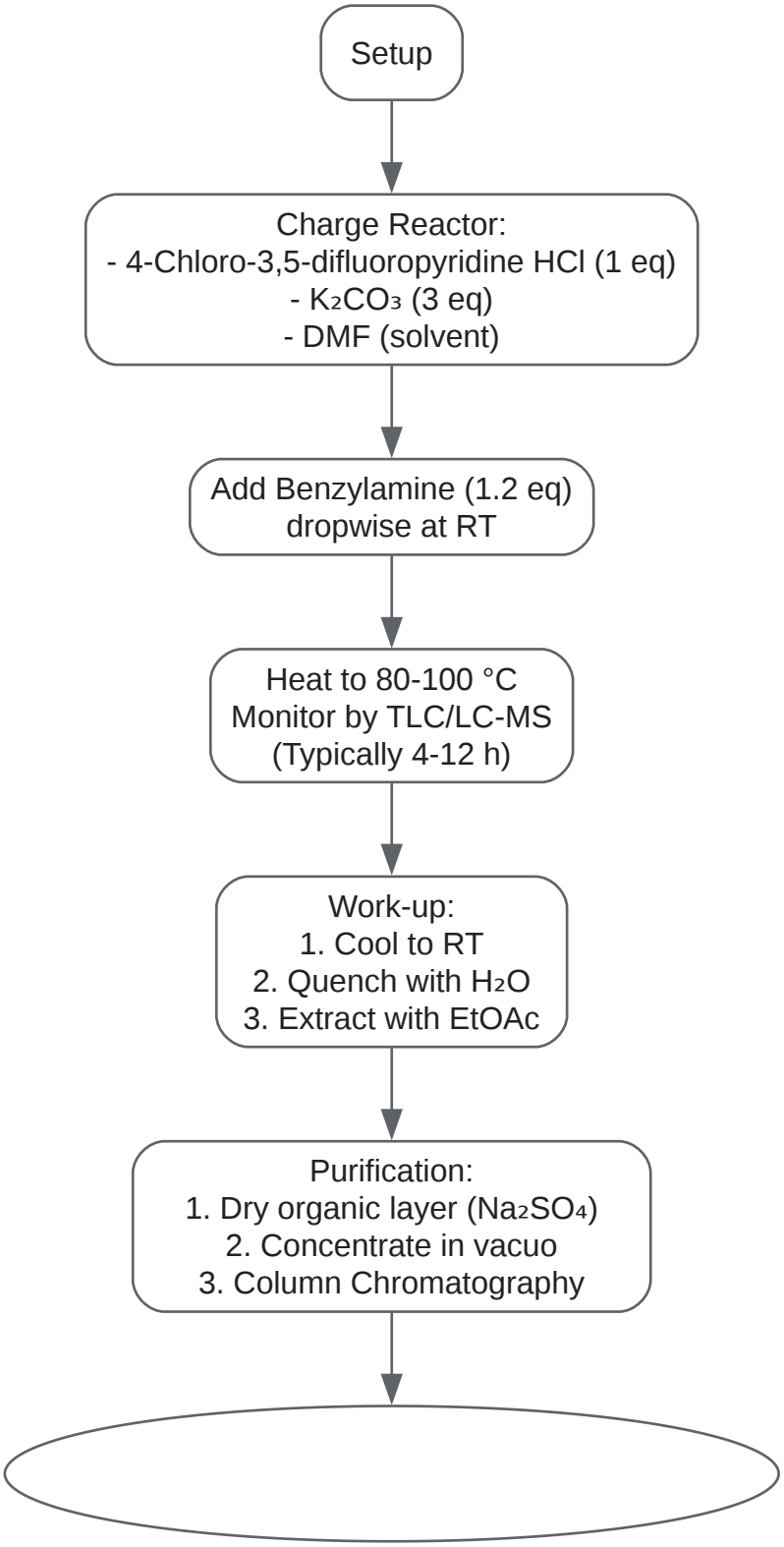
Field-Proven Experimental Protocols

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The following protocols are designed as self-validating systems, incorporating best practices for achieving high yields and purity.

Protocol 1: Nucleophilic Aromatic Substitution with Benzylamine

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Figure 2: Experimental workflow for a typical SNA_r reaction.

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Methodology:

- Inert Atmosphere Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **4-Chloro-3,5-difluoropyridine hydrochloride** (1.0 eq) and potassium carbonate (K_2CO_3, 3.0 eq).
- Solvent Addition: Evacuate and backfill the flask with nitrogen or argon. Add anhydrous N,N-Dimethylformamide (DMF) to achieve a concentration of approximately 0.2 M.
- Nucleophile Addition: Add benzylamine (1.2 eq) dropwise to the stirring suspension at room temperature.
- Reaction: Heat the reaction mixture to 80-100 °C and monitor its progress by TLC or LC-MS until the starting material is consumed.
- Work-up: Cool the mixture to room temperature and pour it into a separatory funnel containing water. Extract the aqueous layer three times with ethyl acetate (EtOAc).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel to afford the desired product.

Protocol 2: Suzuki-Miyaura Coupling with Phenylboronic Acid

Methodology:

- Inert Atmosphere Setup: In a reaction vessel suitable for heating (e.g., microwave vial or Schlenk flask), combine **4-Chloro-3,5-difluoropyridine hydrochloride** (1.0 eq), phenylboronic acid (1.5 eq), and potassium phosphate (K_3PO_4, 3.0 eq).
- Catalyst Addition: Add the palladium catalyst system, for example, $Pd_2(dba)_3$ (2 mol%) and a suitable ligand like XPhos (4 mol%).
- Solvent Addition: Evacuate and backfill the vessel with argon. Add a degassed solvent mixture of 1,4-dioxane and water (typically a 4:1 to 10:1 ratio) to achieve a concentration of 0.1-0.2 M.

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- Reaction: Seal the vessel and heat the mixture to 100-120 °C (conventional heating or microwave) for 2-16 hours. Monitor the reaction by LC-MS.
- Work-up: After cooling, dilute the reaction mixture with ethyl acetate and filter through a pad of Celite to remove inorganic salts and palladium residues.
- Purification: Transfer the filtrate to a separatory funnel, wash with water and brine, dry over Na_2SO_4, and concentrate. Purify the crude material via flash chromatography to isolate 3,5-difluoro-4-phenylpyridine.

Safety and Handling

- Hazards: **4-Chloro-3,5-difluoropyridine hydrochloride** and related structures are classified as harmful if swallowed, inhaled, or in contact with skin.[17] They can cause serious skin and eye irritation.
- Handling: Always handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Thermal Stability: Avoid excessive temperatures during reactions or distillation, as thermal decomposition can release toxic and corrosive gases such as hydrogen chloride, hydrogen fluoride, and nitrogen oxides (NOx).

Conclusion

4-Chloro-3,5-difluoropyridine hydrochloride is a highly activated and versatile electrophile. Its reactivity is dominated by facile nucleophilic aromatic substitution at the C4 position, providing a direct route to a wide range of functionalized pyridines. Furthermore, its C-Cl bond is an excellent substrate for modern palladium-catalyzed cross-coupling reactions, including Suzuki, Buchwald-Hartwig, and Sonogashira couplings. A thorough understanding of the electronic principles governing its reactivity allows the synthetic chemist to strategically and efficiently construct complex molecular architectures, underscoring its importance as a high-value intermediate in discovery chemistry.

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